

An In-depth Technical Guide to Tetradecylbenzene

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Compound of Interest

Compound Name: Tetradecylbenzene

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Tetradecylbenzene, an alkylbenzene characterized by a fourteen-carbon alkyl chain attached to a benzene ring, is a compound of significant interest in various scientific and industrial domains.^{[1][2]} Its unique amphiphilic nature, arising from the combination of a hydrophobic alkyl tail and a hydrophilic aromatic head, underpins its utility in applications ranging from surfactant production to its use as a lubricant additive.^{[1][2]} This guide provides a comprehensive overview of **tetradecylbenzene**, delving into its chemical identity, physicochemical properties, synthesis, applications, and safety considerations. The information presented herein is intended to equip researchers and professionals with the technical knowledge required for its effective and safe utilization.

Chemical Identity and Nomenclature

A clear understanding of a compound's nomenclature is fundamental for accurate scientific communication and database searches.

Identifier	Value	Source
IUPAC Name	1-Phenyltetradecane	[3]
Common Name	Tetradecylbenzene	[3]
CAS Number	1459-10-5	[3][4][5][6][7]
Molecular Formula	C ₂₀ H ₃₄	[3][4][5][6][7]
Molecular Weight	274.48 g/mol	[4]
Synonyms	n-Tetradecylbenzene, Phenyl-n-tetradecane, Myristylbenzene	[3][4][8][9]

Structural Representation:

Caption: 2D structure of **Tetradecylbenzene**.

Physicochemical Properties

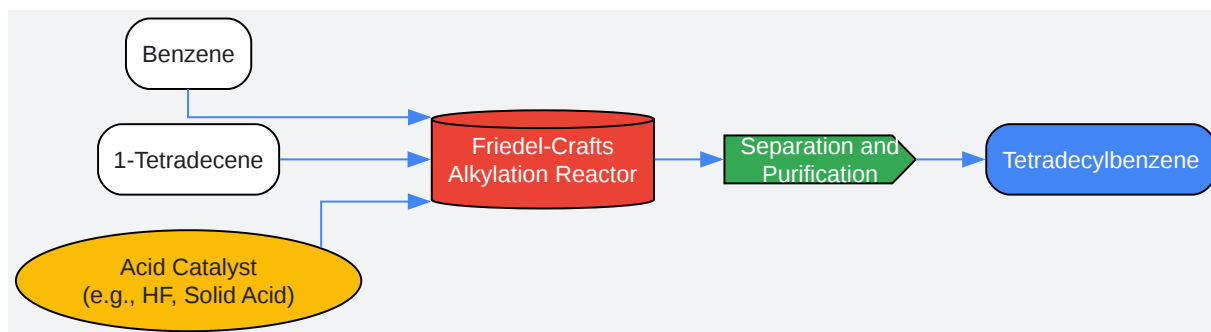
The physical and chemical properties of **tetradecylbenzene** dictate its behavior in various systems and are crucial for its application and handling.

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[2][10]
Odor	Mild	[10]
Melting Point	16 °C (61 °F)	[4][11]
Boiling Point	359 °C (678 °F) at 760 mmHg	[4][11]
Density	0.854 g/mL at 20 °C	[4]
Solubility	Insoluble in water; soluble in nonpolar organic solvents like hexane, petroleum ether, and chloroform.	[1]
Vapor Pressure	0.0000238 mmHg	[10]
Refractive Index	1.481 at 20 °C	[4]
Flash Point	196°C/6mm	[4]
Stability	Stable under normal conditions. Flammable. Incompatible with strong oxidizing agents.	[4][12]

Synthesis and Reactivity

The primary industrial synthesis of linear alkylbenzenes, including **tetradecylbenzene**, involves the Friedel-Crafts alkylation of benzene with the corresponding linear alkene (in this case, 1-tetradecene) in the presence of a catalyst such as hydrofluoric acid or a solid acid catalyst.

Illustrative Synthesis Workflow:



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Caption: Generalized workflow for the synthesis of **Tetradecylbenzene**.

Tetradecylbenzene exhibits typical reactions of aromatic hydrocarbons. The benzene ring can undergo electrophilic substitution reactions such as halogenation, nitration, and sulfonation, primarily at the ortho and para positions due to the activating effect of the alkyl group.[10] It can react vigorously with strong oxidizing agents.[10]

Applications in Research and Industry

The unique properties of **tetradecylbenzene** make it a valuable compound in several fields:

- **Surfactant Production:** A primary application of **tetradecylbenzene** is as an intermediate in the synthesis of linear alkylbenzene sulfonates (LAS).[10] LAS are major components of synthetic detergents due to their excellent cleaning properties.
- **Lubricant Additives:** Its long alkyl chain contributes to favorable viscosity and lubricating properties, making it a useful additive in various industrial lubricants.[1]
- **Chemical Intermediate:** **Tetradecylbenzene** serves as a precursor for the synthesis of other organic compounds.[1]
- **Research Applications:** In research, it is used to study the effects of alkyl chain length on the physicochemical properties of alkylbenzenes and to understand their environmental fate and degradation pathways.[1] It also serves as an analytical reference standard for environmental sample analysis.[13]

Analytical Characterization

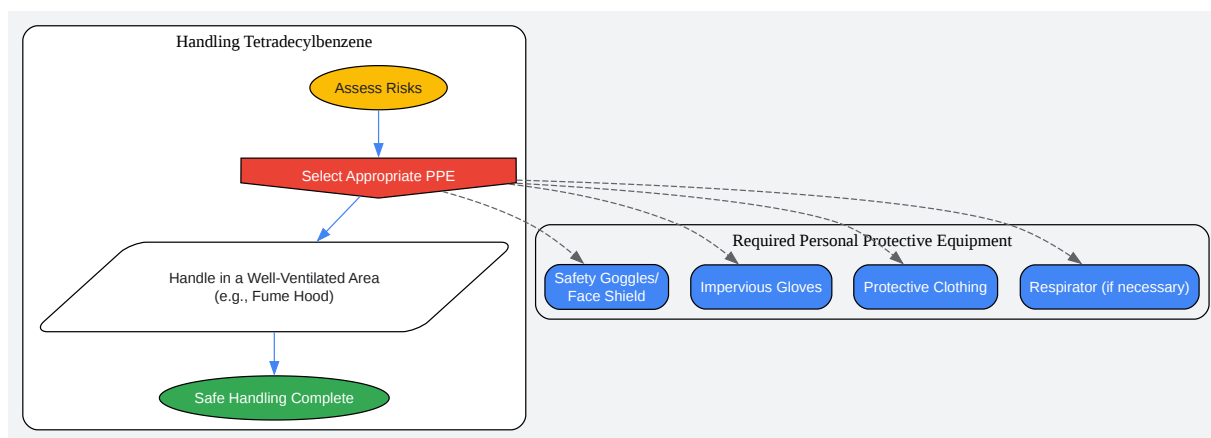
Several analytical techniques are employed for the identification and quantification of **tetradecylbenzene**:

- Gas Chromatography (GC): Coupled with a flame ionization detector (FID) or a mass spectrometer (MS), GC is a primary method for separating and identifying **tetradecylbenzene** in complex mixtures.[\[5\]](#)[\[14\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC can also be used for the analysis of **tetradecylbenzene**, particularly when dealing with less volatile matrices.[\[14\]](#)
- Spectroscopy:
 - Infrared (IR) Spectroscopy: Provides information about the functional groups present in the molecule.[\[3\]](#)
 - Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy are powerful tools for elucidating the precise molecular structure.[\[10\]](#)
 - Mass Spectrometry (MS): Provides information about the molecular weight and fragmentation pattern, aiding in identification.[\[6\]](#)

Safety and Handling

Proper handling of **tetradecylbenzene** is essential to ensure laboratory and industrial safety.

Personal Protective Equipment (PPE) Workflow:



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